

Application Note: Protocol for the Fractional Crystallization of Radium Chloride

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Compound of Interest

Compound Name: *radium chloride*

Cat. No.: *B1148284*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the separation and purification of **radium chloride** from barium chloride using fractional crystallization. The methodology is based on the classic techniques developed by Marie Curie and subsequent refinements. The protocol leverages the differential solubility of radium and barium chlorides in aqueous and acidified solutions to achieve enrichment and isolation of radium.

Principle and Introduction

Radium is a rare radioactive element found in uranium ores like pitchblende.[1] Historically, its isolation was a monumental task due to its chemical similarity to barium, with which it is co-precipitated during initial extraction stages.[2][3] The primary method for separating these two elements is fractional crystallization, a technique pioneered by Marie and Pierre Curie.[4]

The principle of this protocol relies on the lower solubility of **radium chloride** (RaCl_2) compared to barium chloride (BaCl_2) in aqueous solutions.[5] When a solution containing both salts is concentrated and cooled, the crystals that form are enriched in the less soluble component, **radium chloride**. The remaining solution, or "mother liquor," is consequently enriched in the more soluble barium chloride.[6] By systematically repeating this process through many "fractions," one can progressively concentrate the radium to a high degree of purity.[7] The efficiency of this separation can be enhanced by the addition of hydrochloric acid, which further reduces the solubility of both chlorides.[8]

This application note details the step-by-step procedure for this separation, provides relevant quantitative data for reference, and includes a workflow diagram for clarity.

Data Presentation

Quantitative understanding of solubility and enrichment is crucial for planning and executing the fractional crystallization process.

Table 1: Solubility of Alkaline Earth Chlorides in Water This table summarizes the solubility of **radium chloride** and barium chloride in water at standard temperature, highlighting the fundamental difference upon which this protocol is based.

Compound	Formula	Solubility at 25 °C (g/L)
Radium Chloride	RaCl_2	245[5]
Barium Chloride	BaCl_2	307[5]

Table 2: Typical Enrichment Factors per Crystallization Step The enrichment factor represents the ratio of the radium concentration in the separated crystals to its concentration in the original dissolved salt. This factor is critical for estimating the number of fractionation stages required.

Crystallization System	Typical Enrichment Factor	Notes
Radium-Barium Chloride (in HCl solution)	1.5 - 1.6[6]	The use of hydrochloric acid improves the separation efficiency.[6][8]
Radium-Barium Bromide (in acid solution)	2.0 - 2.2[6]	Bromide salts offer a higher enrichment factor and were often used in the final stages of purification.[2][9]

Materials and Apparatus

3.1 Materials:

- Crude Radium-Barium Chloride (Ra,BaCl_2) salt mixture

- Deionized or Distilled Water
- Hydrochloric Acid (HCl), concentrated and various dilutions
- Ethanol (optional, for final purification)[8][10]
- Silver Nitrate (AgNO_3) solution (for testing purity)[10]

3.2 Apparatus:

- Porcelain or silica crystallizing dishes[6]
- Glass beakers and flasks
- Heating plates or steam baths
- Pipettes and siphons for transferring mother liquor
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven
- Desiccator for cooling and storage of samples[10]
- Analytical balance (radiation-shielded)
- Spectroscope or modern radiometric equipment (e.g., gamma spectrometer) for monitoring radium concentration

3.3 Safety Precautions:

- Radiological Hazard: Radium is highly radioactive. All procedures must be conducted in a designated radiological laboratory equipped with appropriate shielding (e.g., lead bricks), remote handling tools, and ventilation to manage radon gas, a decay product.[2]
- Personal Protective Equipment (PPE): A lab coat, safety glasses, and gloves are mandatory. Dosimeters must be worn to monitor radiation exposure.

- **Waste Disposal:** All waste materials, including mother liquors, filter paper, and contaminated glassware, must be disposed of according to institutional and federal regulations for radioactive waste.

Experimental Protocol

This protocol describes a systematic process for concentrating **radium chloride** from a barium chloride mixture. The process is divided into a series of fractions, with the "head" fractions becoming progressively enriched in radium.

4.1 Initial Solution Preparation

- Place a known quantity of the crude (Ra,Ba)Cl₂ salt mixture into a large crystallizing dish or beaker.
- Add a minimal amount of hot, deionized water (or water slightly acidified with HCl) to completely dissolve the salt.^[8] Gentle heating on a hot plate can be used to ensure full dissolution.

4.2 First Crystallization

- Concentrate the solution by heating until a thin crystalline film appears on the surface upon blowing air over it.
- Allow the solution to cool slowly to room temperature. Crystals will precipitate out of the solution. The goal is to crystallize approximately half of the dissolved salt.^[6]
- The resulting crystals (Fraction 1 Crystals) will be enriched in radium. The remaining solution (Fraction 1 Mother Liquor) will be depleted of radium and enriched in barium.

4.3 Systematic Fractional Crystallization This is the core of the enrichment process and requires careful management of multiple fractions.

- **Separation:** Carefully decant or siphon the Fraction 1 Mother Liquor into a new, clean crystallizing dish (this will become the start of the "tail" or depleted series).
- **Enrichment Path (Head Fractions):**

- Take the Fraction 1 Crystals and redissolve them in a minimum amount of hot, fresh solvent (water or acidified water).
- Repeat the crystallization process (Step 4.2) to yield a new set of crystals (Fraction 2 Crystals) and a new mother liquor (Fraction 2 Mother Liquor). The Fraction 2 Crystals are now even more enriched in radium.
- Recovery Path (Tail Fractions):
 - Take the Fraction 1 Mother Liquor and evaporate it further to crystallize about half of its salt content.
 - The crystals obtained from this step are set aside, and the remaining mother liquor, which is the most depleted in radium, can be further processed or stored for radioactive waste disposal.
- Systematic Recombination: To improve yield and efficiency, a systematic recombination is employed. The mother liquor from one fraction is used to dissolve the crystals from a less concentrated fraction.^[6] For example, the Fraction 2 Mother Liquor (from the enrichment path) would be added to the crystals obtained from the Fraction 1 Mother Liquor (from the recovery path), and this combined solution would be recrystallized.
- Continuation: Continue this process for many stages. The crystals are always moved "forward" to the next enrichment step, while the mother liquors are moved "backward" to a less concentrated series.^[6] The number of fractions can be between three and twelve, depending on the desired purity.^{[6][8]}

4.4 Monitoring and Purity Control

- The progress of the fractionation can be monitored by measuring the radioactivity of samples from the "head" crystal fractions.
- Historically, Marie Curie used spectroscopy to observe the diminishing intensity of barium's spectral lines relative to radium's lines.^[10]
- As fractions become highly concentrated, the addition of hydrochloric acid is particularly beneficial as it reduces the total volume of solution needed for crystallization.^[8]

4.5 Final Purification (Optional)

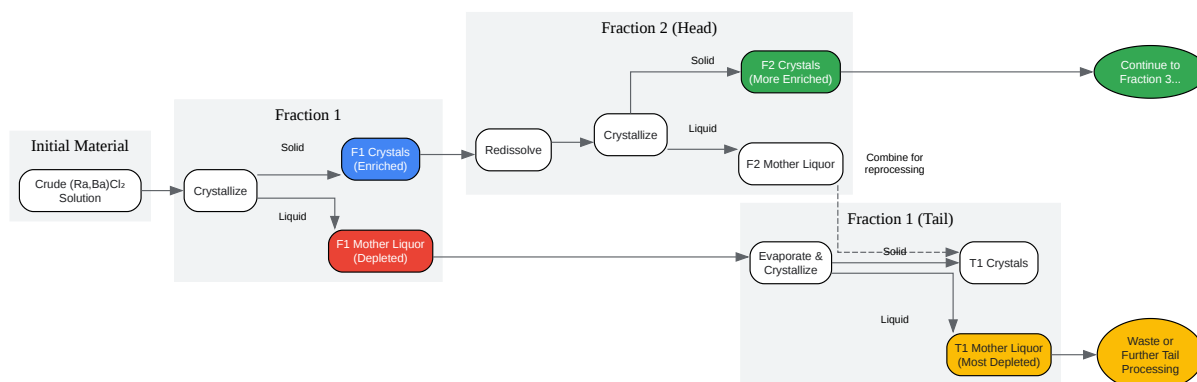
- For removing the final traces of barium, fractional precipitation using alcohol can be employed.[\[10\]](#)
- Dissolve the highly enriched **radium chloride** in a minimal amount of water.
- Slowly add ethanol while stirring. **Radium chloride**, being less soluble, will precipitate first, leaving the more soluble barium chloride in the hydroalcoholic solution.[\[8\]](#)

4.6 Drying and Storage

- The final, purified **radium chloride** crystals should be carefully filtered.
- Dry the crystals in an oven at 100-110 °C to remove water of hydration.[\[6\]](#)[\[10\]](#)
- Cool the dried salt in a desiccator before weighing and storing it in a shielded container.[\[10\]](#)

Workflow Visualization

The following diagram illustrates the logical flow of a multi-stage fractional crystallization process for **radium chloride** enrichment.



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Caption: Workflow for **Radium Chloride** Fractional Crystallization.

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